

Application Notes and Protocols for Evaluating SHEN26 Efficacy in COVID-19 Patients

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Compound of Interest

Compound Name: **SHEN26**

Cat. No.: **B14083366**

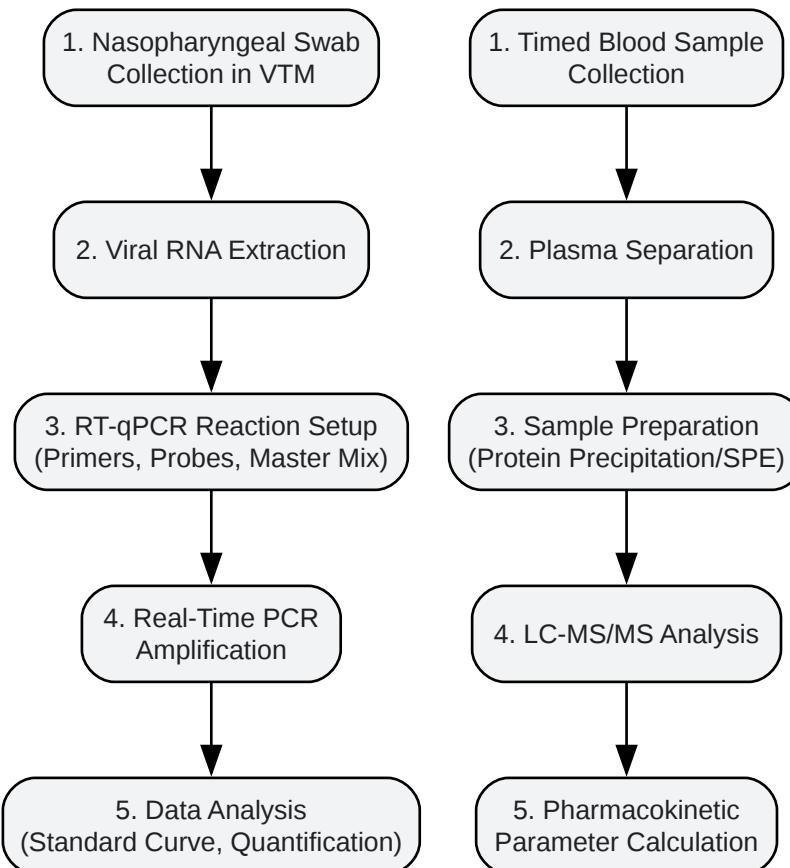
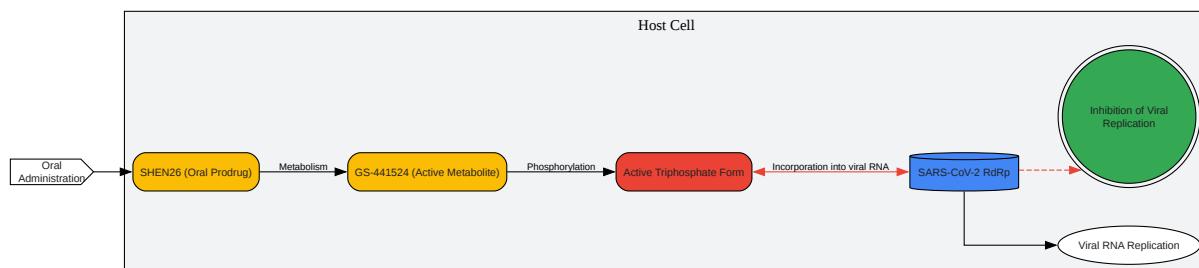
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These application notes provide a comprehensive overview and detailed protocols for the evaluation of **SHEN26**, a novel oral antiviral agent for the treatment of COVID-19. **SHEN26** is a prodrug of a nucleoside analog, GS-441524, which acts as an inhibitor of the SARS-CoV-2 RNA-dependent RNA polymerase (RdRp), a critical enzyme in viral replication.^[1] The information presented here is based on published preclinical and clinical trial data for **SHEN26** and established methodologies for antiviral drug evaluation.

Mechanism of Action

SHEN26 is orally administered and is metabolized to its active form, GS-441524.^[1] As a nucleoside analogue, GS-441524 mimics naturally occurring nucleosides. Following its uptake into cells, it is phosphorylated to its active triphosphate form. This active metabolite is then incorporated into the nascent viral RNA chain by the SARS-CoV-2 RdRp. The incorporation of this analogue leads to premature termination of viral RNA synthesis, thereby inhibiting viral replication.



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References

- 1. Efficacy and safety of SHEN26, a novel oral small molecular RdRp inhibitor for COVID-19 treatment: a multicenter, randomized, double-blinded, placebo-controlled, phase II clinical trial - PMC [pmc.ncbi.nlm.nih.gov]
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